

Recommended storage conditions for SNIPER(TACC3)-1 hydrochloride

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Compound of Interest

Compound Name: SNIPER(TACC3)-1 hydrochloride

Cat. No.: B15542711

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Application Notes and Protocols: SNIPER(TACC3)-1 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed recommendations for the storage, handling, and use of **SNIPER(TACC3)-1 hydrochloride**, a novel PROTAC (Proteolysis Targeting Chimera) designed to induce the degradation of the Transforming Acidic Coiled-Coil Containing Protein 3 (TACC3).

Product Overview

SNIPER(TACC3)-1 hydrochloride is a specific and nongenetic IAP-dependent protein eraser (SNIPER) that targets the TACC3 protein for degradation via the ubiquitin-proteasome pathway.^{[1][2][3][4][5]} By recruiting the cellular inhibitor of apoptosis protein 1 (cIAP1), an E3 ubiquitin ligase, SNIPER(TACC3)-1 mediates the ubiquitination and subsequent proteasomal degradation of TACC3, leading to cancer cell death.^{[1][6]} This makes it a valuable tool for studying the cellular functions of TACC3 and for potential therapeutic development in cancers where TACC3 is overexpressed.

Recommended Storage Conditions

Proper storage of **SNIPER(TACC3)-1 hydrochloride** is crucial to maintain its stability and activity. The following table summarizes the recommended storage conditions based on the

compound's form (powder vs. solvent).

Form	Storage Temperature	Recommended Duration	Supplier Recommendation
Solid (Powder)	-20°C	Up to 3 years	Store in a tightly sealed vial. [3] [7]
In Solvent (DMSO)	-80°C	Up to 6 months	Prepare aliquots to avoid repeated freeze-thaw cycles. [1] [7] Use within 1 month when stored at -20°C. [1]
-20°C	Up to 1 month	[7]	
4°C	Up to 2 weeks	[7]	

Note: For in vivo experiments, it is recommended to prepare fresh solutions on the day of use.
[\[1\]](#)[\[8\]](#)[\[9\]](#) Before use, allow the product to equilibrate to room temperature for at least one hour prior to opening the vial.[\[7\]](#)

Experimental Protocols

1. Preparation of Stock Solutions

- Materials:
 - SNIPER(TACC3)-1 hydrochloride** (solid powder)
 - Anhydrous Dimethyl Sulfoxide (DMSO)
 - Sterile, tightly sealed vials
- Protocol:
 - Allow the vial of **SNIPER(TACC3)-1 hydrochloride** powder to warm to room temperature before opening.

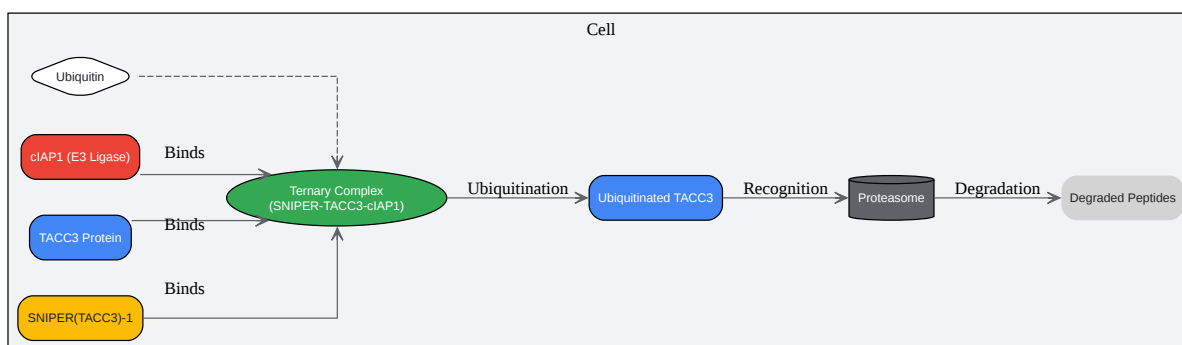
- To prepare a 10 mM stock solution, add the appropriate volume of DMSO to the vial. For example, to make 1 mL of a 10 mM stock solution from 1 mg of powder (Molecular Weight: 804.01 g/mol), add 124.38 μ L of DMSO.
- Vortex the solution until the powder is completely dissolved. Gentle heating or sonication can be used to aid dissolution if precipitation occurs.[8]
- Aliquot the stock solution into smaller volumes in sterile, tightly sealed vials to minimize freeze-thaw cycles.
- Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for shorter-term storage (up to 1 month).[1][7]

2. In Vitro TACC3 Degradation Assay

- Objective: To determine the in vitro efficacy of **SNIPER(TACC3)-1 hydrochloride** in degrading TACC3 protein in a cancer cell line.
- Materials:
 - Cancer cell line with known TACC3 expression (e.g., HeLa)
 - Complete cell culture medium
 - **SNIPER(TACC3)-1 hydrochloride** stock solution (10 mM in DMSO)
 - Phosphate-buffered saline (PBS)
 - Lysis buffer (e.g., RIPA buffer) with protease inhibitors
 - BCA protein assay kit
 - SDS-PAGE gels and running buffer
 - Transfer buffer and nitrocellulose or PVDF membranes
 - Primary antibodies (anti-TACC3 and anti-loading control, e.g., anti-GAPDH)

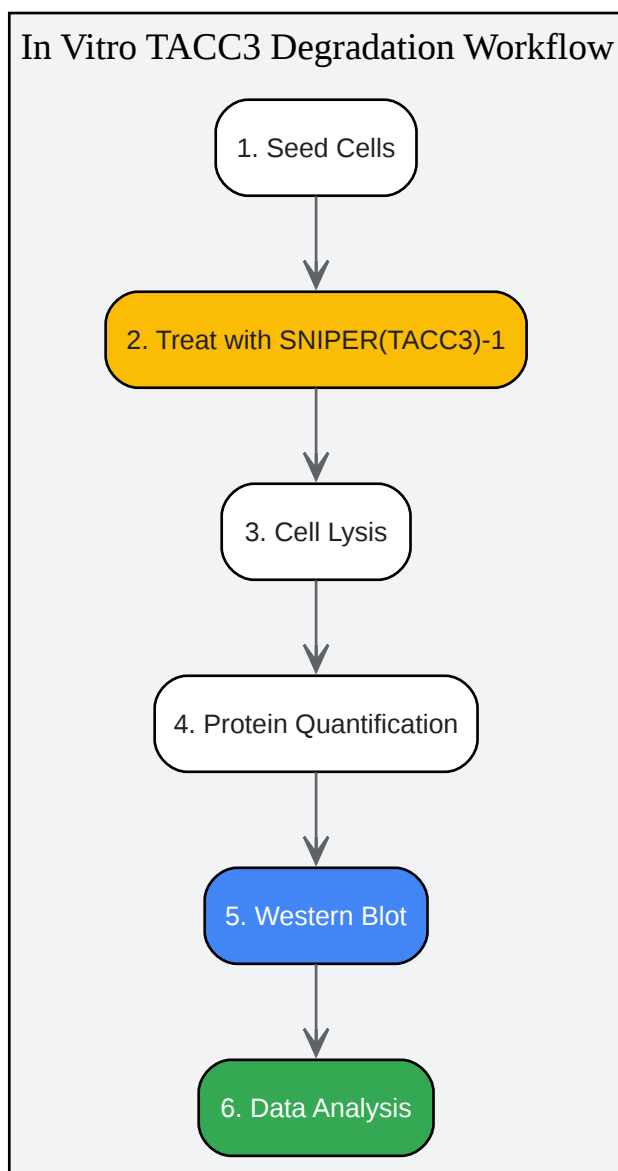
- HRP-conjugated secondary antibody
- Chemiluminescent substrate
- Protocol:
 - Cell Seeding: Seed the cancer cells in a multi-well plate at a density that will result in 70-80% confluency at the time of treatment.
 - Treatment: The following day, treat the cells with varying concentrations of **SNIPER(TACC3)-1 hydrochloride** (e.g., 0.1, 1, 10, 30 μ M) for a specified time (e.g., 6, 12, 24 hours).^[6] Include a DMSO-treated vehicle control.
 - Cell Lysis: After treatment, wash the cells with ice-cold PBS and then lyse them with lysis buffer containing protease inhibitors.
 - Protein Quantification: Determine the protein concentration of each lysate using a BCA protein assay.
 - Western Blotting:
 - Normalize the protein concentrations for all samples.
 - Separate the proteins by SDS-PAGE and transfer them to a membrane.
 - Block the membrane and then incubate with the primary anti-TACC3 antibody overnight at 4°C.
 - Wash the membrane and incubate with the HRP-conjugated secondary antibody.
 - Detect the protein bands using a chemiluminescent substrate and an imaging system.
 - Strip the membrane and re-probe with an anti-loading control antibody to ensure equal protein loading.
 - Data Analysis: Quantify the band intensities and normalize the TACC3 protein levels to the loading control.

Visualizations



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Caption: Mechanism of SNIPER(TACC3)-1 induced protein degradation.



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Caption: Workflow for in vitro TACC3 degradation assay.

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